

Safeguarding Health and Environment: Proper Disposal of Atazanavir-d15

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Compound of Interest

Compound Name: Atazanavir-d15

Cat. No.: B1669722

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **Atazanavir-d15**, ensuring compliance with regulatory standards and minimizing environmental impact.

Understanding Atazanavir-d15 and its Associated Hazards

Atazanavir is an active pharmaceutical ingredient (API) used in the treatment of HIV.^[1] The deuterated form, **Atazanavir-d15**, is often used in research and development. While specific data for **Atazanavir-d15** is limited, the safety profile of Atazanavir Sulfate provides a strong basis for handling and disposal procedures.

Key Hazards:

- Causes serious eye damage.^{[1][2]}
- May cause damage to organs (heart, liver) through prolonged or repeated exposure.^[1]
- May form combustible dust concentrations in the air during processing.^[1]
- Toxic to aquatic life with long-lasting effects.^[2]

Regulatory Framework for Pharmaceutical Waste

The disposal of pharmaceutical waste, including **Atazanavir-d15**, is regulated by multiple agencies to protect public health and the environment.^{[3][4]} In the United States, the primary regulatory bodies are:

- Environmental Protection Agency (EPA): The EPA regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).^{[3][4][5]} Pharmaceutical waste is considered hazardous if it is specifically listed or exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity.^[5]
- Drug Enforcement Administration (DEA): The DEA has specific regulations for the disposal of controlled substances.^{[4][6]}

Many states have their own regulations that may be more stringent than federal laws.^[3] It is crucial to be aware of and comply with all applicable federal, state, and local regulations.

Step-by-Step Disposal Procedure for Atazanavir-d15

The following procedure outlines the recommended steps for the safe disposal of **Atazanavir-d15** from a laboratory setting.

1. Personal Protective Equipment (PPE): Before handling **Atazanavir-d15**, ensure you are wearing appropriate PPE:

- Safety glasses with side-shields or goggles.
- Chemical-resistant gloves.
- A lab coat or protective clothing to prevent skin exposure.^[2]
- In cases of potential dust formation, use a NIOSH-approved respirator.

2. Waste Identification and Segregation:

- Hazardous vs. Non-Hazardous: Determine if the **Atazanavir-d15** waste is considered hazardous under RCRA. This will depend on its characteristics and any solvents or other chemicals it is mixed with. When in doubt, it is best to treat the waste as hazardous.

- Segregation: Do not mix **Atazanavir-d15** waste with non-hazardous laboratory trash. It should be collected in a designated, properly labeled, and sealed container.

3. Containerization and Labeling:

- Use a compatible, leak-proof container for waste collection.
- Clearly label the container with "Hazardous Waste," the name "**Atazanavir-d15**," and any other components of the waste stream. Include the accumulation start date.

4. On-site Management and Storage:

- Store the waste container in a designated, secure area away from incompatible materials.
- Keep the container closed except when adding waste.
- Maintain good housekeeping to prevent accidental spills and dust accumulation.[\[1\]](#)

5. Disposal Method:

- Do Not Dispose Down the Drain: Never dispose of **Atazanavir-d15** down the sink or in any waterway.[\[1\]](#) This is to prevent aquatic toxicity.[\[2\]](#)
- Incineration: The recommended disposal method for hazardous pharmaceutical waste is incineration at a licensed facility.[\[4\]](#)[\[5\]](#) This ensures the complete destruction of the active pharmaceutical ingredient.
- Licensed Waste Hauler: Arrange for the collection and disposal of the waste through a licensed hazardous waste management company. These companies are trained in the proper handling and transportation of chemical waste and will ensure it is sent to a permitted treatment, storage, and disposal facility (TSDF).

6. Documentation:

- Maintain accurate records of the waste generated, including the quantity, composition, and date of disposal.

- Keep copies of all waste manifests and certificates of disposal provided by the waste management company.

Quantitative Data Summary

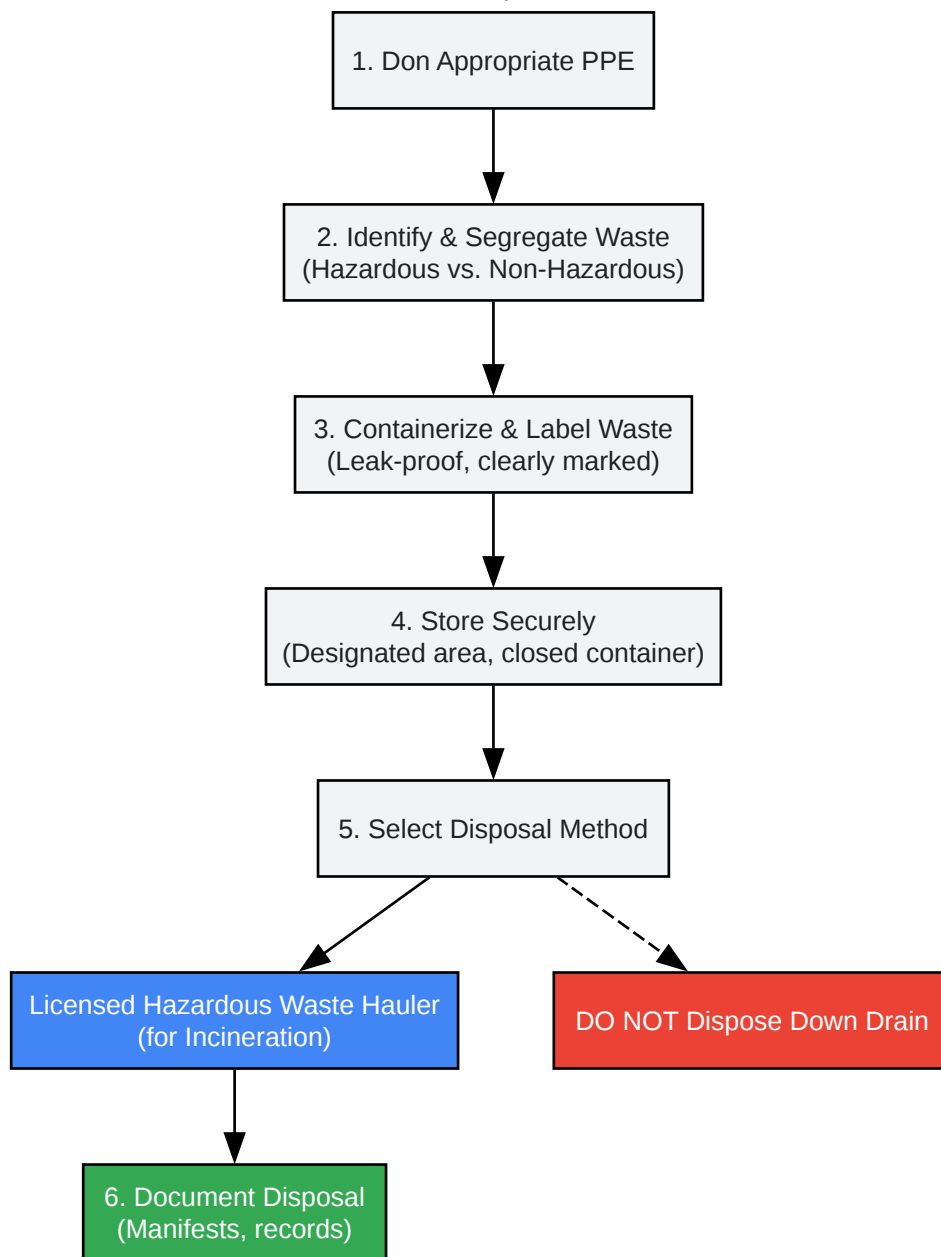
While specific disposal concentration limits for **Atazanavir-d15** are not readily available, the following table summarizes relevant toxicological data for Atazanavir, which should inform risk assessment and handling procedures.

Parameter	Value	Species	Reference
LD50 (Oral)	> 1,600 mg/kg	Rat	[1]
LD50 (Oral)	> 1,600 mg/kg	Mouse	[1]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Atazanavir-d15**.

Atazanavir-d15 Disposal Workflow



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References

- 1. leap.epa.ie [leap.epa.ie]
- 2. fishersci.com [fishersci.com]
- 3. sdmedwaste.com [sdmedwaste.com]
- 4. Managing Pharmaceutical Waste | Stericycle [stericycle.com]
- 5. danielshealth.com [danielshealth.com]
- 6. Healthcare Environmental Resource Center (HERC) [hercenter.org]
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